

Technical Guide: 6-(3-Pyridinyl)-5-hexynenitrile

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Compound of Interest

Compound Name: 6-(3-Pyridinyl)-5-hexynenitrile

Cat. No.: B8668697

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CAS Number: 88940-62-9

This technical guide provides a comprehensive overview of **6-(3-Pyridinyl)-5-hexynenitrile** for researchers, scientists, and drug development professionals. The document details the compound's chemical and physical properties, a known synthesis protocol, and discusses its potential, though currently uncharacterized, biological significance.

Chemical and Physical Data

A summary of the key quantitative data for **6-(3-Pyridinyl)-5-hexynenitrile** is presented below.

Property	Value
CAS Number	88940-62-9
Molecular Formula	C ₁₁ H ₁₀ N ₂
Molecular Weight	170.21 g/mol
IUPAC Name	6-(pyridin-3-yl)hex-5-ynenitrile
Synonyms	6-(3-pyridyl)-5-hexynenitrile, 6-pyridin-3-yl-hex-5-ynenitrile

Experimental Protocols

Synthesis of 6-(3-Pyridinyl)-5-hexynenitrile

The synthesis of **6-(3-Pyridinyl)-5-hexynenitrile** has been reported in the Journal of Medicinal Chemistry (1987, 30, 1, 185-191). The following protocol is based on the general Sonogashira coupling reaction, a common method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.

Materials:

- 3-Ethynylpyridine
- 5-Halovaleronitrile (e.g., 5-iodovaleronitrile or 5-bromovaleronitrile)
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Copper(I) salt (e.g., Copper(I) iodide)
- Amine base (e.g., Triethylamine or Diisopropylethylamine)
- Anhydrous solvent (e.g., Tetrahydrofuran or Dimethylformamide)

Procedure:

- To a solution of 3-ethynylpyridine in an anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon), add the 5-halovaleronitrile, a palladium catalyst, a copper(I) salt, and an amine base.
- The reaction mixture is typically stirred at room temperature or gently heated until the reaction is complete, as monitored by a suitable analytical technique such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, the reaction mixture is worked up by quenching with an aqueous solution (e.g., saturated ammonium chloride), followed by extraction with an organic solvent.
- The combined organic layers are washed, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure.
- The crude product is then purified, typically by column chromatography on silica gel, to yield pure **6-(3-Pyridinyl)-5-hexynenitrile**.

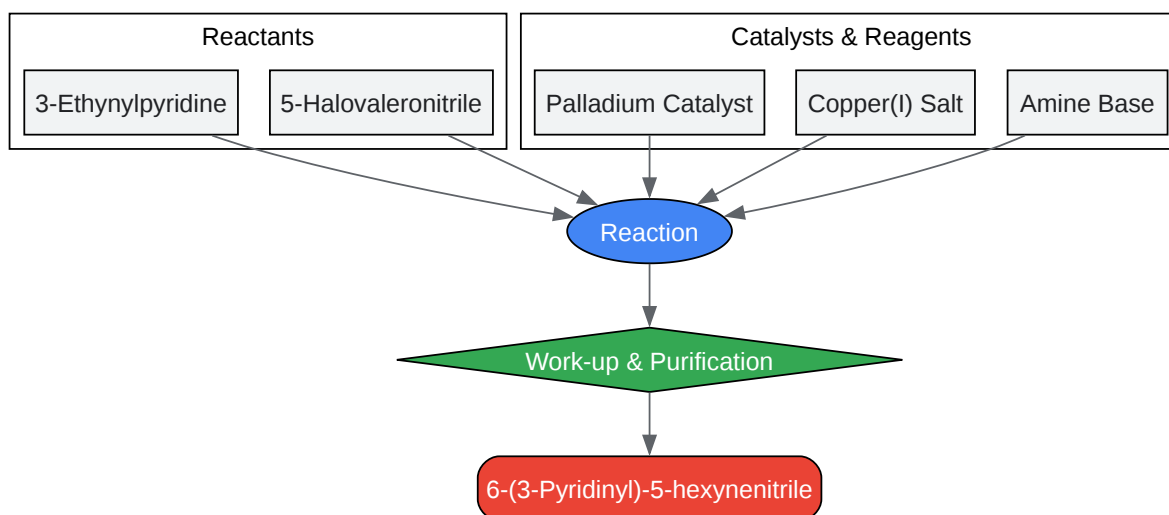
Biological Activity and Signaling Pathways

Currently, there is a lack of specific published data on the biological activity and the mechanism of action of **6-(3-Pyridinyl)-5-hexynenitrile**. However, the presence of the pyridine ring, a key pharmacophore in numerous approved drugs, suggests potential for biological activity. Pyridine derivatives are known to exhibit a wide range of pharmacological effects, including but not limited to, antimicrobial, antiviral, anticancer, and anti-inflammatory activities.

The structural motif of a pyridine ring coupled to an alkynenitrile functionality presents a unique chemical entity that warrants further investigation to determine its specific biological targets and potential therapeutic applications.

Visualizations

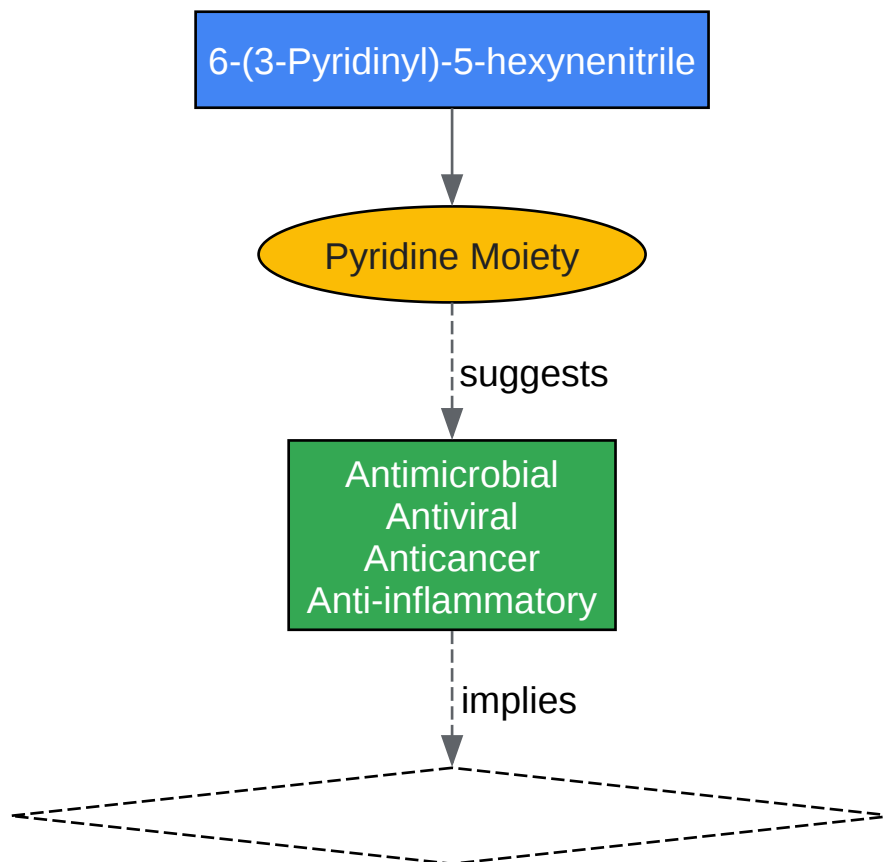
Synthesis Workflow



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Caption: Sonogashira coupling for the synthesis of **6-(3-Pyridinyl)-5-hexynenitrile**.

Logical Relationship to Biological Activity



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com